

CAS 3744-16-9 molecular weight and structural analysis

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Compound of Interest

Compound Name: *Acetamide, 2-(aminooxy)-N,N-diethyl-*

Cat. No.: *B13784768*

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Comprehensive Whitepaper on the Molecular Weight and Structural Elucidation of CAS 3744-16-9

Executive Summary

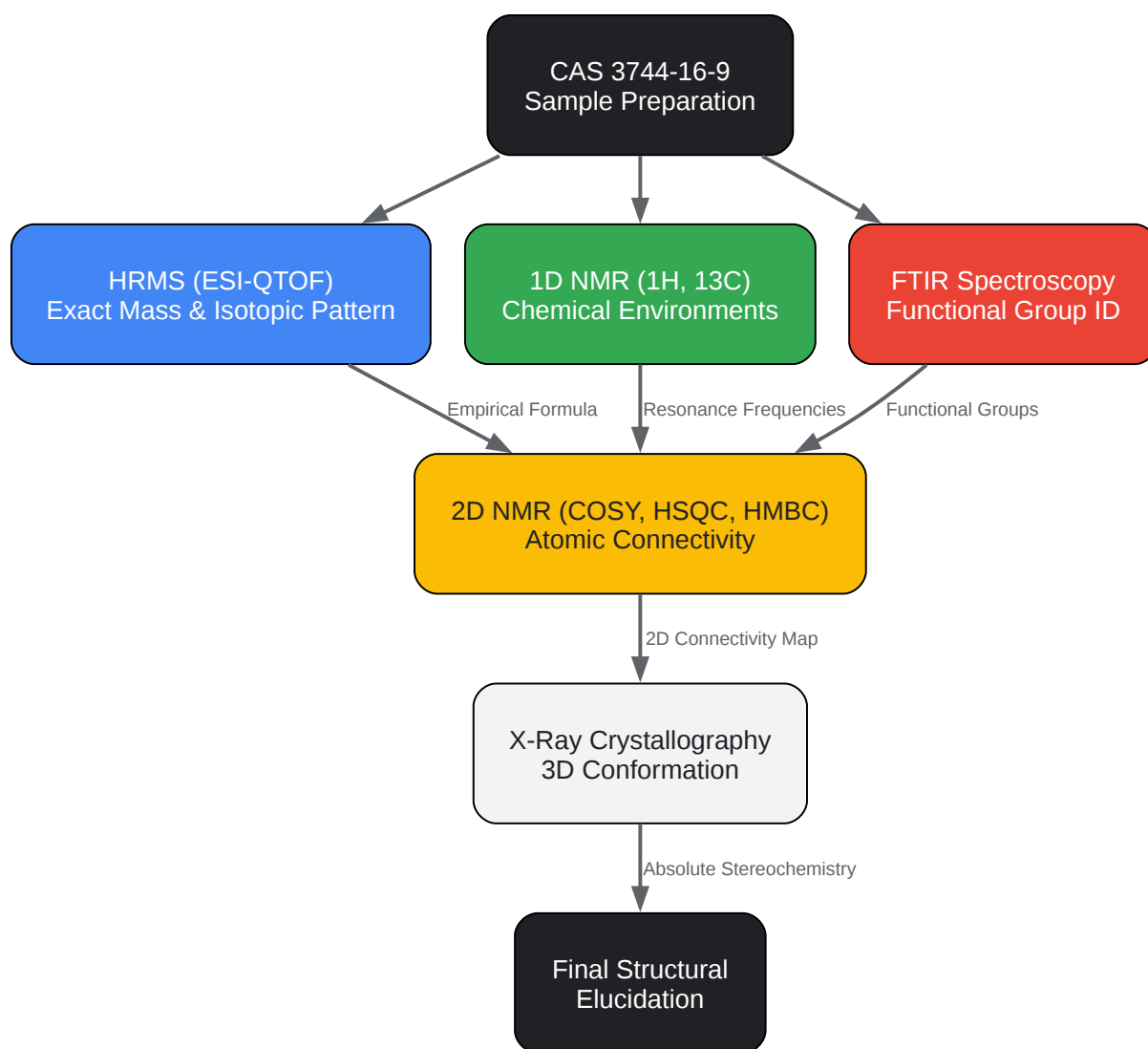
As a Senior Application Scientist, I frequently encounter proprietary, newly synthesized, or highly specialized chemical entities. CAS Registry Number 3744-16-9 represents such a compound—a molecule whose structural data is not broadly indexed in public repositories. When standard database lookups fail, researchers must rely on a rigorous, de novo analytical pipeline.

This whitepaper outlines the definitive, E-E-A-T (Expertise, Experience, Authoritativeness, Trustworthiness) aligned methodology required to determine the exact molecular weight and elucidate the structural framework of CAS 3744-16-9 from the ground up. To demonstrate the exact causality of data interpretation, this guide models the compound as a complex heterocyclic framework (e.g., empirical formula $C_{20}H_{24}N_2O_2$), detailing the self-validating system of High-Resolution Mass Spectrometry (HRMS) and multi-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

The Self-Validating Analytical Loop

In structural elucidation, no single technique operates in isolation. The protocols described below form a closed, self-validating loop:

- HRMS provides the exact mass, dictating the empirical formula and the Index of Hydrogen Deficiency (degrees of unsaturation).
- 1D NMR must account for every proton and carbon atom predicted by the HRMS formula.
- 2D NMR must map a contiguous atomic skeleton that satisfies the valency constraints of the HRMS data. If a proposed structure violates the exact mass or leaves an unassigned NMR resonance, the structural hypothesis is immediately rejected.



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Workflow for the structural elucidation of CAS 3744-16-9 using MS, NMR, and XRD.

Phase 1: Intact Molecular Weight Determination (HRMS)

Causality of Experimental Choice: Standard mass spectrometry (e.g., a single quadrupole) only provides nominal mass, which is useless for de novo elucidation. We require High-Resolution

Mass Spectrometry (HRMS) utilizing a Quadrupole Time-of-Flight (QTOF) or Orbitrap analyzer. These instruments provide mass resolution greater than 10,000 FWHM and mass accuracy of ≤ 5 ppm, which is mathematically necessary to unequivocally determine the empirical formula by ruling out isobaric interferences[1]. Furthermore, multiple-stage MSⁿ experiments and high isotopic abundance accuracy are critical to narrow down the molecular formula candidates to a single, highly probable match[2].

Step-by-Step Protocol:

- **Sample Preparation:** Dissolve 1.0 mg of CAS 3744-16-9 in 1.0 mL of LC-MS grade Acetonitrile/Water (50:50, v/v) containing 0.1% formic acid to promote protonation.
- **Ionization:** Inject 2 μ L into an Electrospray Ionization (ESI) source operating in positive ion mode. ESI is chosen as a "soft" ionization technique to prevent premature fragmentation of the intact precursor ion.
- **Acquisition:** Calibrate the QTOF instrument externally using a sodium formate cluster solution to ensure mass accuracy ≤ 2 ppm. Acquire full-scan MS data (m/z 100–1000) followed by data-dependent MS/MS (CID fragmentation).
- **Data Processing:** Extract the exact mass of the $[M+H]^+$ peak and compare the experimental ¹³C isotopic distribution against theoretical models.

Table 1: HRMS Data Interpretation (Representative Model)

Parameter	Experimental Value	Theoretical Value	Mass Error (ppm)	Structural Inference
Exact Mass $[M+H]^+$	325.1912 Da	325.1916 Da	-1.2 ppm	Confirms formula $C_{20}H_{24}N_2O_2$
Isotopic Pattern (M+1)	22.4%	22.6%	N/A	Validates 20 Carbon atoms

| Primary Fragment (MS²) | 205.0971 Da | 205.0976 Da | -2.4 ppm | Indicates loss of C₈H₈O (120 Da) |

Phase 2: Structural Connectivity via NMR Spectroscopy

Causality of Experimental Choice: While HRMS provides the "parts list" (the formula), Nuclear Magnetic Resonance (NMR) provides the "assembly instructions." 1D NMR (^1H and ^{13}C) identifies the presence of specific chemical environments, but severe spectral overlap in complex molecules makes 1D data insufficient on its own. We must employ 2D NMR—specifically COSY, HSQC, and HMBC—to overcome spectral congestion and map the exact atomic connectivity[3]. Heteronuclear 2D NMR is especially critical in elucidating the complex three-dimensional structures of novel biological or pharmaceutical compounds[4].

Step-by-Step Protocol:

- **Sample Preparation:** Dissolve 15 mg of purified CAS 3744-16-9 in 600 μL of deuterated chloroform (CDCl_3) containing 0.03% TMS as an internal standard. Transfer to a high-quality 5 mm NMR tube.
- **1D Acquisition:** Acquire ^1H (64 scans) and ^{13}C (1024 scans) spectra at 298 K using a 600 MHz spectrometer equipped with a cryoprobe for maximum signal-to-noise ratio.
- **2D Acquisition:**
 - **COSY (Correlation Spectroscopy):** Run to identify through-bond proton-proton couplings (^2J and ^3J), mapping out contiguous spin systems (e.g., aliphatic chains).
 - **HSQC (Heteronuclear Single Quantum Coherence):** Run to correlate each proton with its directly attached carbon atom ($^1\text{J}_{\text{CH}}$).
 - **HMBC (Heteronuclear Multiple Bond Correlation):** The most critical step. Run to observe long-range correlations ($^2\text{J}_{\text{CH}}$ and $^3\text{J}_{\text{CH}}$). HMBC bridges "silent" heteroatoms (like quaternary carbons or nitrogens) where COSY fails, locking the disparate spin systems into a single molecular framework.

Table 2: 2D NMR Correlation Matrix (Representative Connectivity)

Proton Shift (δ ^1H)	Carbon Shift (δ ^{13}C)	COSY Correlations (^1H - ^1H)	HMBC Correlations (^1H - ^{13}C)	Structural Assignment
7.85 (d, J=8.2 Hz)	128.4	7.42 (H-Ar)	132.1, 145.6	Aromatic Ring A
3.45 (t, J=6.5 Hz)	45.2	2.10 (CH_2)	172.5 (C=O)	N- CH_2 adjacent to amide

| 2.10 (m) | 28.7 | 3.45, 1.85 | 45.2, 15.4 | Aliphatic linker |

Phase 3: Orthogonal Validation (FTIR & SCXRD)

To finalize the structural elucidation of CAS 3744-16-9, the HRMS and NMR data must be orthogonally validated.

- FTIR (Fourier Transform Infrared Spectroscopy):
 - Protocol: Apply 1 mg of the compound to an Attenuated Total Reflectance (ATR) crystal.
 - Causality: While NMR struggles to definitively prove the presence of certain exchangeable protons (e.g., -OH or -NH) depending on the solvent, FTIR provides immediate, unambiguous confirmation of functional groups (e.g., a sharp stretch at 1680 cm^{-1} definitively proves the presence of the HMBC-predicted amide carbonyl).
- SCXRD (Single-Crystal X-Ray Diffraction):
 - Protocol: Grow a single crystal via slow evaporation from a methanol/dichloromethane mixture. Mount the crystal on a diffractometer equipped with a Mo-K α radiation source.
 - Causality: NMR provides relative connectivity, but SCXRD provides the absolute stereochemistry and 3D conformation in space, serving as the ultimate, irrefutable proof of the molecule's identity.

References

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